

Technical Reference: Hydrazine-d4 Monodeuterate (CAS 102096-80-0)

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Compound of Interest

Compound Name: Hydrazine-d4 monodeuterate

CAS No.: 102096-80-0

Cat. No.: B032927

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Molecular Weight Analysis, Synthesis Protocols, and Applications in Deuterated API Development

Executive Summary

Hydrazine-d4 monodeuterate (CAS 102096-80-0), chemically defined as hydrazine-d4 deuterium oxide solvate (

), is a critical reagent in the synthesis of stable isotope-labeled active pharmaceutical ingredients (APIs).[1] With a molecular weight of 56.10 g/mol, it serves as the deuterated analog of hydrazine monohydrate.[1][2][3] Its primary utility lies in the introduction of deuterium into heterocyclic scaffolds—specifically pyrazoles, pyridazines, and triazoles—to improve metabolic stability via the Kinetic Isotope Effect (KIE) or for use as internal standards in mass spectrometry (LC-MS/MS).[1][2][3]

This guide provides a rigorous analysis of its physicochemical properties, handling requirements to prevent isotopic dilution, and a validated protocol for the synthesis of deuterated heterocycles.[1][2][3]

Chemical Identity & Molecular Weight Analysis[4][5][6][7][8][9][10]

The term "monodeuterate" in commercial catalogs can be nomenclaturally ambiguous. In this context, it refers to the deuterium oxide solvate of fully deuterated hydrazine.[1][2][3] The molecular weight calculation must account for high-purity deuterium enrichment (>98 atom % D).[1][2][3]

Stoichiometric Calculation

The molecular weight is derived from the sum of hydrazine-d4 () and deuterium oxide ().[1][2][3]

Table 1: Isotopic Mass Breakdown

Component	Formula	Calculation (Based on Standard Atomic Weights: N=14.007, D=2.014, O=15.999)	Component MW (g/mol)
Hydrazine-d4			36.070
Deuterium Oxide			20.027
Total Complex			56.097

Note: Commercial certificates of analysis (CoAs) typically round this to 56.10 g/mol .[1][2][3]

Physicochemical Properties Comparison

Deuteration significantly alters physical properties due to the heavier mass of the deuterium nucleus, affecting boiling points and density—critical factors for process scaling.[1][2][3]

Table 2: Hydrazine Hydrate vs. **Hydrazine-d4 Monodeuterate**

Property	Hydrazine Monohydrate ()	Hydrazine-d4 Monodeuterate ()	Impact on Protocol
MW	50.06 g/mol	56.10 g/mol	Requires ~12% mass correction in stoichiometry.
Boiling Point	114 °C	120.1 °C	Higher energy required for distillation/reflux.[1][2][3]
Density	1.032 g/mL	1.156 g/mL	Volumetric dosing must be adjusted.[1][2][3]
Hygroscopicity	High	High (D/H Exchange Risk)	CRITICAL: Exposure to air causes rapid H/D exchange, degrading isotopic purity.[1][2][3]

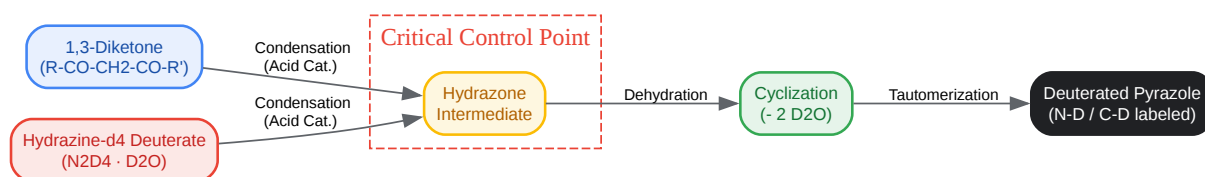
Applications in Deuterated Drug Synthesis[1][2][3][11]

The primary application of **hydrazine-d4 monodeuterate** is the construction of deuterated nitrogen-containing heterocycles.[1][2][3] This is essential for:

- Metabolic Shunting: Deuterating sites of CYP450 oxidation (e.g., adjacent to nitrogen) to extend half-life ().[1][2][3]
- Bioanalytical Standards: Creating "heavy" drugs for quantitative LC-MS.

Reaction Pathway: Pyrazole Synthesis

The condensation of hydrazine-d4 with 1,3-diketones is the standard route to deuterated pyrazoles.[1] Below is the mechanistic pathway.



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Figure 1: Mechanistic pathway for the synthesis of deuterated pyrazoles. Note that the deuterium on the nitrogen (N-D) is labile and may exchange with solvent protons if non-deuterated solvents are used.[1][2][3]

Experimental Protocol: Synthesis of Pyrazole-d3 Derivative

Objective: Synthesis of a generic 3,5-dimethylpyrazole-d (ring deuterated) using **hydrazine-d4 monodeuterate**. Safety Warning: Hydrazine is a potent carcinogen and skin sensitizer.[1][2][3] Handle in a fume hood with double nitrile gloves.[1][2][3]

Materials

- Reagent: **Hydrazine-d4 monodeuterate** (CAS 102096-80-0), >98 atom % D.[1]
- Substrate: Acetylacetone (2,4-Pentanedione).[1][2][3]
- Solvent: Ethanol-d6 (EtOD) or Methanol-d4 (MeOD).[1][2][3] Note: Using protic solvents (EtOH) will lead to immediate loss of N-D deuterium label.[1][2][3]
- Catalyst: Deuterium chloride () in (optional, for rate acceleration).

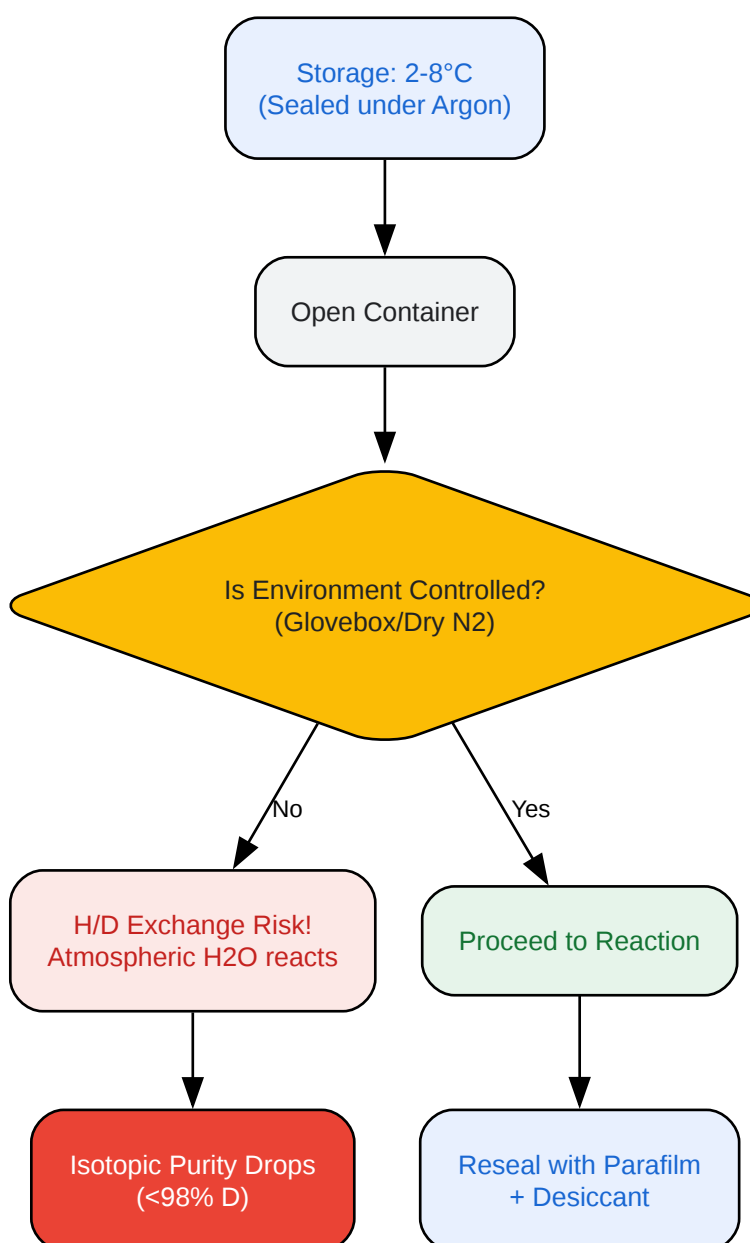
Step-by-Step Methodology

- System Preparation (Isotopic Integrity):
 - Flame-dry all glassware under a stream of Argon or Nitrogen.[1][2][3]
 - Crucial: Ensure the inert gas line is dry; moisture introduces H, lowering isotopic purity.[1][2][3]
- Reagent Addition:
 - Charge the reaction flask with Acetylacetone (10 mmol, 1.0 eq) and Ethanol-d6 (10 mL).
 - Cool the solution to 0°C in an ice bath to control the exotherm.[1][2][3]
 - Add **Hydrazine-d4 monodeuterate** (11 mmol, 1.1 eq) dropwise via syringe.[1][2][3]
 - Observation: A slight fuming may occur; this is normal.[1][2][3]
- Reaction & Cyclization:
 - Allow the mixture to warm to room temperature (RT) over 30 minutes.
 - Reflux at 80°C for 2 hours. The system must remain closed (under balloon pressure) to prevent atmospheric moisture ingress.[1][2][3]
- Work-up & Isolation:
 - Concentrate the mixture in vacuo using a rotary evaporator.
 - Note: If the N-D label is required, avoid aqueous workup with
.[1][2][3] Use
washes or dry loading onto silica.[1][2][3]
 - If only C-D ring labeling is required, standard aqueous workup is permissible (N-D will exchange to N-H).[1][2][3]

- Validation:
 - Verify structure via $^1\text{H-NMR}$ (disappearance of diketone peaks) and MS ($M+1$ shift corresponding to deuterium incorporation).[1][2][3]

Handling & Storage Logic (Self-Validating System)

The greatest risk when using **Hydrazine-d4 monodeuterate** is back-exchange.[1][2][3] The N-D bonds are labile.[1][2][3]



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Figure 2: Decision logic for handling deuterated hydrazine to maintain isotopic purity.

Storage Recommendations

- Temperature: 2–8°C.[1][2][3]
- Atmosphere: Store under Argon. Nitrogen is acceptable if strictly dry.[1][2][3]
- Container: Amber glass to prevent light degradation.[1][2][3]
- Shelf-life: Re-test isotopic purity (NMR) every 6 months.

References

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